

Application Note: L-Methionine 13C5 Metabolic Flux Analysis (MFA)

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Compound of Interest

Compound Name: L-METHIONINE (13C5)

Cat. No.: B1579924

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Abstract

This application note details a rigorous protocol for Metabolic Flux Analysis (MFA) using L-Methionine-13C5 (universal label). Unlike simple steady-state profiling, this workflow is designed to quantify the dynamic flow of carbon through the methionine cycle, distinguishing between de novo uptake, transmethylation flux (SAM

SAH), and methionine recycling (remethylation). Special emphasis is placed on the stability of S-adenosylmethionine (SAM) during extraction and the mass spectrometric resolution of isotopologues (M+4 vs. M+5) that differentiate recycled from tracer-derived methionine.

Introduction & Biological Context

Methionine metabolism is a central hub controlling cellular epigenetics (via methylation), redox balance (via glutathione), and proliferation (via polyamines). In oncology and immunology, the "Methionine Cycle" is frequently dysregulated.

Why L-Methionine-13C5?

While methyl-labeled methionine (13C1) traces only the methylation potential, L-Methionine-13C5 (labeling all 5 carbons of the methionine backbone) provides a comprehensive map:

- Methionine (M+5): The tracer itself.
- SAM (M+5): Direct synthesis from tracer.
- SAH (M+4): Formed after SAM donates the ^{13}C -methyl group (C5) to DNA/proteins. The remaining 4 carbons (homocysteine backbone) are retained.
- Homocysteine (M+4): Hydrolysis of SAH.[\[1\]](#)
- Recycled Methionine (M+4): Remethylation of Homocysteine (M+4) using an unlabeled methyl group from the folate pool (5-MTHF).
 - Critical Insight: The ratio of Met (M+5) to Met (M+4) allows you to quantify the efficiency of the methionine salvage pathway versus exogenous uptake.

Experimental Design & Materials

Reagents

- Tracer: L-Methionine [^{13}C 5], 99% enrichment (e.g., Cambridge Isotope Labs, Sigma).
- Base Medium: Methionine-free DMEM or RPMI 1640.
- Serum: Dialyzed Fetal Bovine Serum (dFBS) (Essential to remove background unlabeled methionine).
- Extraction Solvent: 80% Methanol / 20% Water + 0.1% Formic Acid (Acidification is critical to prevent SAM degradation).

LC-MS/MS Configuration

Polar metabolites like SAM and SAH retain poorly on standard C18 columns. This protocol utilizes Porous Graphitic Carbon (PGC) or HILIC chromatography.

Parameter	Specification
Column	Hypercarb (Thermo), 100 x 2.1 mm, 3 μ m (or equivalent PGC)
Mobile Phase A	Water + 0.1% Formic Acid + 10 mM Ammonium Formate
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.3 mL/min
Column Temp	40°C
Ionization	ESI Positive Mode

Step-by-Step Protocol

Phase 1: Cell Culture & Labeling

Objective: Switch cells to labeled medium without perturbing metabolic state.

- Seed Cells: Plate cells (e.g., 5×10^5 cells/well in 6-well plates) in standard medium. Allow attachment overnight.
- Wash Step: Aspirate medium. Wash twice with warm PBS to remove residual unlabeled methionine.
- Pulse Labeling: Add warm Methionine-free medium supplemented with L-Methionine- $^{13}\text{C}_5$ (at physiological concentration, typically 30 μM for low-met or 100-200 μM for standard conditions) and 10% dFBS.
- Time Points:
 - Flux Analysis: 0, 5, 15, 30, 60, 120 minutes (Methionine turnover is rapid).
 - Steady State: 24 hours (for macromolecular methylation accumulation).

Phase 2: Metabolite Extraction

Critical: SAM is unstable at neutral/alkaline pH and degrades into MTA or SAH. Work quickly on ice.

- Quench: Aspirate medium rapidly. Wash once with ice-cold PBS.
- Extract: Add 500 μ L Ice-cold Extraction Solvent (80% MeOH, 0.1% Formic Acid) directly to the well.
 - Note: The acid stabilizes SAM.
- Scrape & Collect: Scrape cells and transfer the suspension to a pre-cooled microcentrifuge tube.
- Lysis: Vortex vigorously for 30 seconds. Incubate on dry ice or at -80°C for 15 minutes to aid precipitation.
- Clarify: Centrifuge at 15,000 x g for 10 minutes at 4°C .
- Supernatant: Transfer supernatant to LC-MS vials. Do not dry down with heat. If concentration is needed, use a lyophilizer or vacuum concentrator without heat (SpeedVac) and reconstitute immediately in Mobile Phase A.

Phase 3: LC-MS/MS Acquisition

Targeted MRM List (Multiple Reaction Monitoring)

Metabolite	Precursor (Unlabeled)	Product (Frag)	Precursor (¹³ C5-Tracer)	Product (Frag)	Label Logic
Methionine	150.1	104.1	155.1	109.1	M+5 (All carbons)
SAM	399.1	250.1	404.1	250.1	M+5 (Adenosine is unlabeled)
SAH	385.1	250.1	389.1	250.1	M+4 (Loss of ¹³ C-Methyl)
Homocysteine	136.1	90.1	140.1	94.1	M+4 (Backbone retained)
MTA	298.1	136.1	303.1	136.1	M+5 (From SAM lysis)

Note: The product ion 250.1 corresponds to the Adenosine moiety. Since the adenosine comes from the ATP pool (unlabeled), the product mass remains constant, while the precursor shifts.

Data Analysis & Interpretation

Mass Isotopomer Distribution (MID)

Correct raw peak areas for natural abundance (¹³C, ¹⁵N, ³⁴S) using software like IsoCor or Polu.

Flux Inference Logic

The power of this protocol lies in the M+5 to M+4 transition.

- Transmethylation Flux (SAM

SAH):

- Calculate the appearance rate of SAH M+4.

- Since the methyl group (C5) is lost to the acceptor, the backbone (C4) remains.
- High SAH M+4 indicates high methyltransferase activity.
- Remethylation (Salvage Pathway):
 - Look for Methionine M+4.
 - Mechanism:[\[2\]](#)[\[3\]](#) SAH (M+4)

Hcy (M+4)

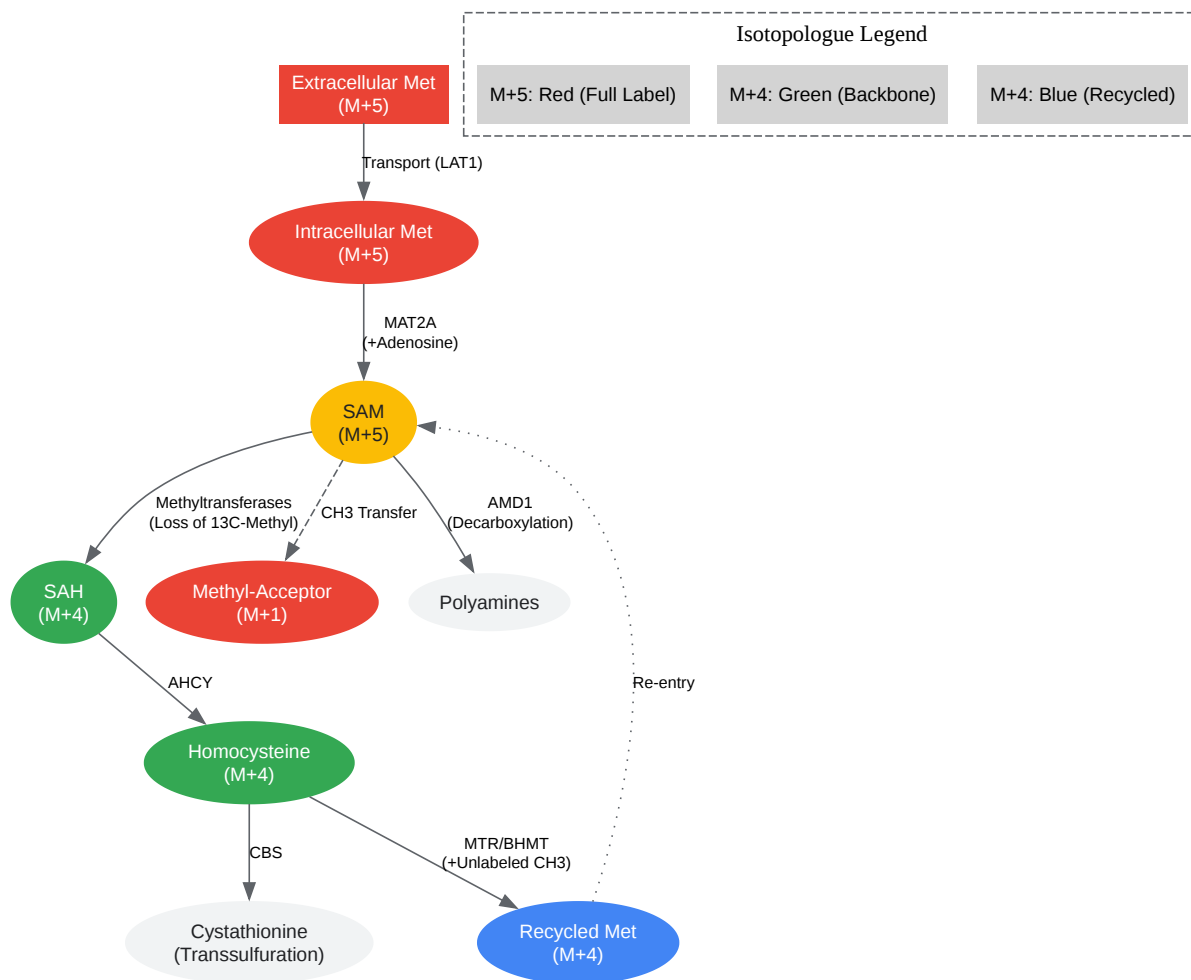
Met (M+4).
 - The new methyl group comes from 5-MTHF (folate cycle), which is unlabeled in this experiment.
 - Salvage Index: Ratio of [Met M+4] / ([Met M+5] + [Met M+4]).
- Polyamine Synthesis:
 - Monitor dcSAM (Decarboxylated SAM).
 - Methionine (C1-C5)

SAM (C1-C5).
 - Decarboxylation removes C1 (Carboxyl).
 - If using U-¹³C₅ Met, C1 is labeled.
 - Therefore, dcSAM will be M+4 (Loss of ¹³C₁).

Visualizations

The Methionine Cycle & Carbon Fate Map

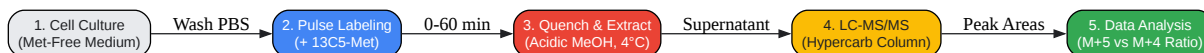
This diagram illustrates the flow of ¹³C carbons (red circles) from the tracer through the pathway.



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Caption: Carbon fate map of L-Methionine- $^{13}\text{C}_5$. Note the transition from M+5 to M+4 at the SAH step.

Experimental Workflow



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Caption: Step-by-step workflow ensuring SAM stability and accurate flux quantification.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low SAM Signal	Degradation or Ion Suppression. ^[4]	Ensure extraction solvent is acidic (pH < 3). Use PGC column to separate from salt front.
M+4 Met Peak Absent	Low recycling flux or high medium Met.	Reduce tracer concentration to physiological levels (10-20 μM) to force salvage pathway usage.
Peak Tailing	Interaction with metal surfaces.	Use PEEK tubing or passivate the LC system. Add EDTA (5 μM) to mobile phase if necessary.
M+5 SAM/SAH Overlap	Incomplete chromatography.	Optimize gradient on Hypercarb column. Isomers must be separated to avoid isobaric interference.

References

- Mentch, S. J., & Locasale, J. W. (2016). One-carbon metabolism and epigenetics: understanding the specificity. *Annals of the New York Academy of Sciences*.
- Stryer, L. *Biochemistry*. Methionine Metabolism and the Activated Methyl Cycle.
- Cambridge Isotope Laboratories. Stable Isotope-Labeled Products for Metabolic Research.
- Thermo Fisher Scientific. Hypercarb Porous Graphitic Carbon LC Columns Application Note.
- Gao, X., et al. (2017). Dietary methionine restriction targets one carbon metabolism in humans and produces broad biological changes. *Plos One*.

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Sources

- 1. Methionine Cycle Metabolism Analysis - Creative Proteomics [metabolomics.creative-proteomics.com]
- 2. mendelnet.cz [mendelnet.cz]
- 3. Rapid analysis of S-Adenosylmethionine (SAM) and S-Adenosylhomocysteine (SAH) isotopologues in stable isotope-resolved metabolomics (SIRM) using direct infusion nanoelectrospray ultra-high-resolution Fourier transform mass spectrometry (DI-nESI-UHR-FTMS) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. researchgate.net [researchgate.net]
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